

Introduction: The Significance of 2-Isopropylbenzenethiol Solubility

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Compound of Interest

Compound Name: 2-Isopropylbenzenethiol

CAS No.: 6262-87-9

Cat. No.: B1581741

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2-Isopropylbenzenethiol, also known as 2-isopropylthiophenol, is an organosulfur compound with applications in organic synthesis and as a potential intermediate in the development of pharmaceuticals and other specialty chemicals. A thorough understanding of its solubility in various organic solvents is paramount for its effective use in these fields. Solubility dictates the choice of reaction media, purification methods such as recrystallization and chromatography, and the formulation of products. This guide provides a comprehensive overview of the theoretical and practical aspects of the solubility of **2-isopropylbenzenethiol**, offering a framework for its application in research and development.

Physicochemical Properties of 2-Isopropylbenzenethiol

A foundational understanding of the physicochemical properties of **2-isopropylbenzenethiol** is essential for predicting its solubility behavior. These properties are summarized in the table below.

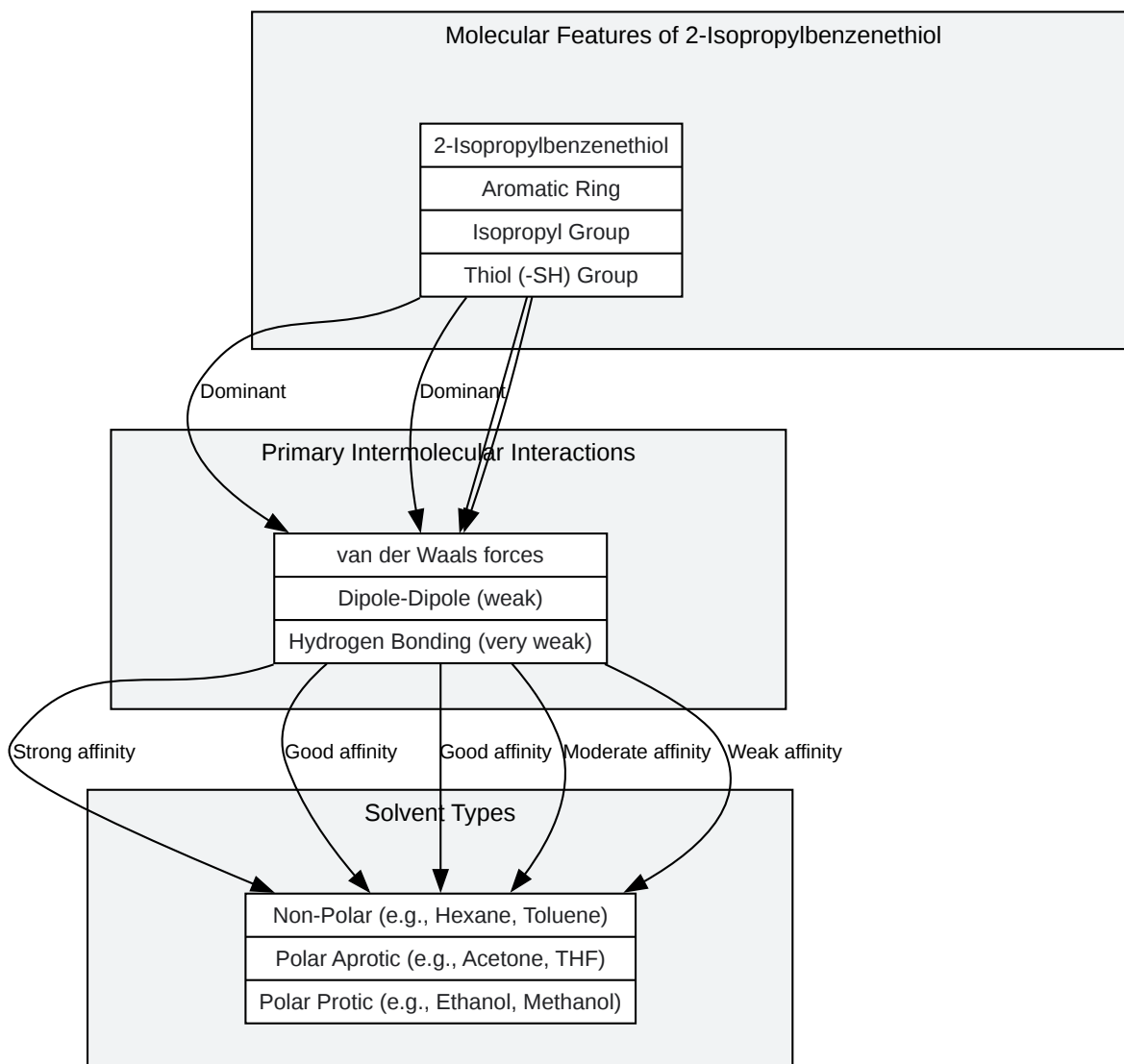
Property	Value	Reference
Molecular Formula	C ₉ H ₁₂ S	[1][2]
Molecular Weight	152.26 g/mol	[1][3]
Appearance	Colorless to light yellow liquid	[2]
Density	Approximately 1.005 g/mL at 25 °C	[3]
Boiling Point	220-227 °C	[2][3]
Flash Point	86 °C	[2]
Refractive Index	n ₂₀ /D 1.5579	[3]

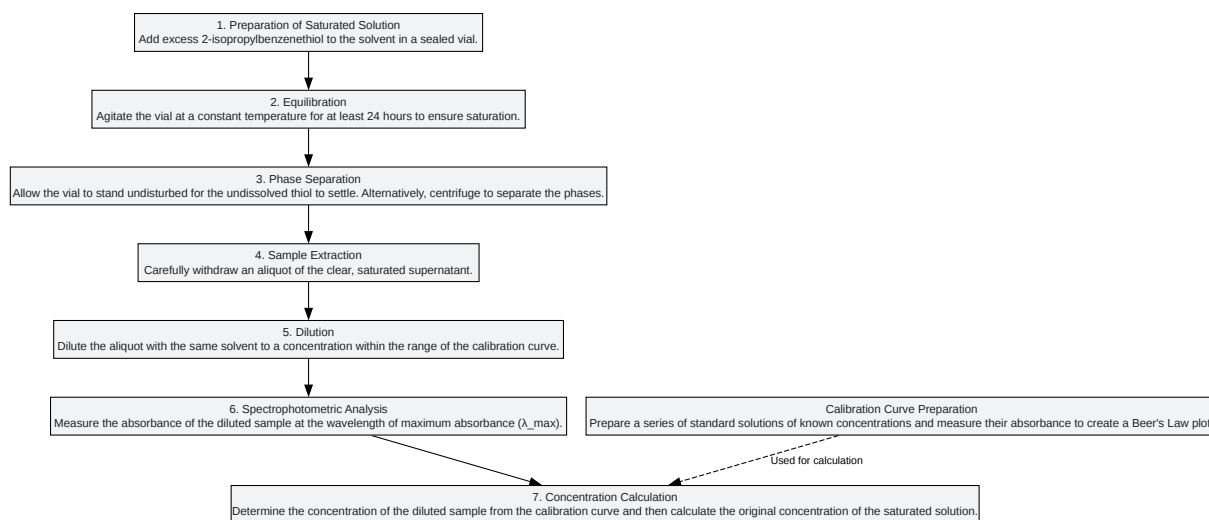
Theoretical Principles Governing Solubility

The solubility of a substance is governed by the principle of "like dissolves like," which is a reflection of the intermolecular forces between the solute and the solvent. The key molecular features of **2-isopropylbenzenethiol** that influence its solubility are its aromatic benzene ring, the non-polar isopropyl group, and the weakly polar thiol (-SH) group.

- **Aromatic Ring and Isopropyl Group:** These bulky, non-polar components of the molecule lead to significant van der Waals interactions. Consequently, **2-isopropylbenzenethiol** is expected to be readily soluble in non-polar and weakly polar aprotic solvents that can also engage in these types of interactions.
- **Thiol Group:** The thiol group is less polar than the hydroxyl (-OH) group found in its alcohol analogue, 2-isopropylphenol.[4] This is because the sulfur-hydrogen bond is less polarized than the oxygen-hydrogen bond. As a result, thiols are weaker hydrogen bond donors and acceptors compared to alcohols.[5] While the thiol group can engage in some dipole-dipole interactions and weak hydrogen bonding, its contribution to solubility in highly polar solvents is limited.

The interplay of these structural features is visually represented in the following diagram:





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Caption: Workflow for the quantitative determination of solubility.

Detailed Protocol:

- Preparation of Standard Solutions and Calibration Curve:

- Prepare a stock solution of **2-isopropylbenzenethiol** in the chosen solvent of a known high concentration (e.g., 1 mg/mL).
- From the stock solution, prepare a series of standard solutions of decreasing concentrations through serial dilution.
- Using a UV-Vis spectrophotometer, measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for **2-isopropylbenzenethiol**. The λ_{max} should be determined by scanning a dilute solution of the compound across a range of UV wavelengths.
- Plot a graph of absorbance versus concentration to generate a Beer-Lambert Law calibration curve. The relationship should be linear, and the equation of the line ($y = mx + c$) will be used to determine the concentration of the unknown samples.
- Preparation of the Saturated Solution:
 - In a sealed vial, add an excess amount of **2-isopropylbenzenethiol** to a known volume of the solvent. The presence of a separate, undissolved layer of the thiol is necessary to ensure saturation.
 - Place the vial in a shaker or incubator at a constant, controlled temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient time (typically 24-48 hours) to allow the system to reach equilibrium. [6]
- Sample Analysis:
 - After the equilibration period, cease agitation and allow the undissolved thiol to settle. Centrifugation can be used to ensure a clear separation of the saturated solution from the excess solute.
 - Carefully withdraw a precise volume of the clear supernatant (the saturated solution).
 - Dilute this aliquot with a known volume of the solvent to bring its concentration into the linear range of the previously prepared calibration curve.
 - Measure the absorbance of the diluted sample at λ_{max} .

- Calculation of Solubility:
 - Using the equation from the calibration curve, calculate the concentration of the diluted sample.
 - Account for the dilution factor to determine the concentration of the original, saturated solution. This value represents the solubility of **2-isopropylbenzenethiol** in that solvent at the specified temperature.
 - Solubility can be expressed in various units, such as g/L, mg/mL, or mol/L.

Conclusion

2-Isopropylbenzenethiol is a versatile organic compound whose utility is closely tied to its solubility characteristics. Based on its molecular structure, it is predicted to be highly soluble in a wide array of common non-polar and polar aprotic and protic organic solvents, while being insoluble in water. Due to the current lack of specific quantitative solubility data in the scientific literature, the experimental protocols provided in this guide offer a robust framework for researchers to determine these values in their own laboratories. A thorough understanding and experimental verification of the solubility of **2-isopropylbenzenethiol** are critical for optimizing its use in chemical synthesis, purification, and formulation.

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